Technical Safety Guide: 2,2-Dimethyl-3-morpholin-4-ylpropan-1-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,2-Dimethyl-3-morpholin-4-ylpropan-1-amine*
CAS No.:	*90796-54-6*
Cat. No.:	*B1328207*

Get Quote

CAS Registry Number: 90796-54-6 Formula: C

H

N

O Molecular Weight: 172.27 g/mol Synonyms: 3-Morpholino-2,2-dimethylpropylamine; 4-(3-Amino-2,2-dimethylpropyl)morpholine[1][2]

Physicochemical Profile & Hazard Identification

Chemical Identity & Properties

This compound is a functionalized primary amine incorporating a morpholine ring.[1][2] The gem-dimethyl group at the

-position provides steric bulk, potentially increasing lipophilicity and metabolic stability compared to linear analogs.[1][2]

© 2026 BenchChem. All rights reserved.

Property	Value / Characteristic	Technical Note
Physical State	Liquid (Viscous)	Expect high viscosity due to H-bonding capability.[1][2]
Basicity (pKa)	~10.0–10.5 (Estimated)	Strong base; primary amine is the dominant basic center.[1][2]
Hygroscopicity	High	Rapidly absorbs atmospheric H O and CO (carbamate formation).[1][2]
Solubility	Organic solvents, Water	Miscible with MeOH, DCM, DMSO.[2] Exothermic reaction with water.[1][2]
Appearance	Colorless to pale yellow	Darkens upon oxidation/air exposure.[1][2]

GHS Hazard Classification (Read-Across Analysis)

Based on structural analogs (e.g., N-(3-Aminopropyl)morpholine) and functional group reactivity.[1][2]

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1][2][3]
- Serious Eye Damage (Category 1): Irreversible corneal damage possible upon contact.[1][2]
- Acute Toxicity (Oral/Dermal): Harmful if swallowed or in contact with skin.[1][2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (alkaline vapors).[1][2]

Safety Engineering & PPE Selection

The "Barrier of Entry" Protocol

© 2026 BenchChem. All rights reserved.

Handling corrosive amines requires a multi-layered defense strategy. Do not rely solely on a fume hood.[1][2]

Glove Selection Logic: Primary amines can permeate standard latex and thin nitrile rapidly.[1][2]

- Routine Handling (<10 mL): Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).[1][2]
  - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.[1][2]
- Bulk Transfer (>100 mL): Butyl Rubber or Silver Shield™ laminate gloves are required due to superior resistance to amine permeation.[1][2]

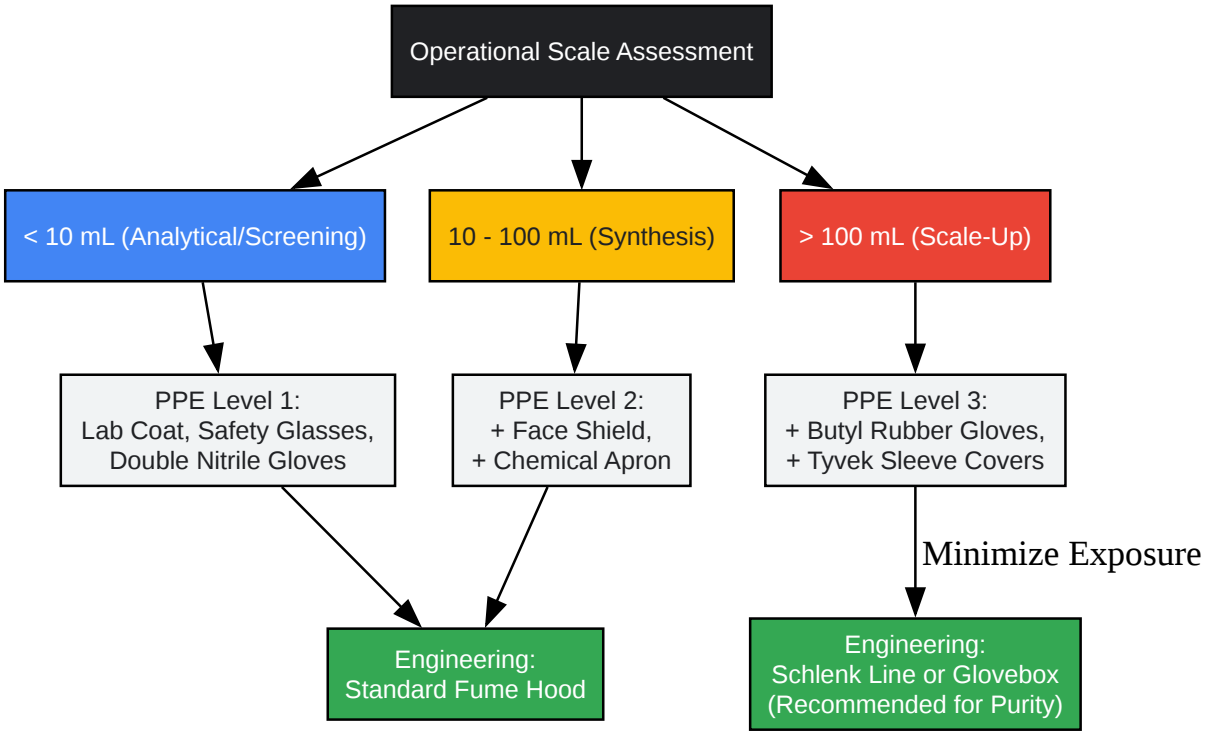
Respiratory Protection:

- Standard: Handle strictly within a certified chemical fume hood (Face velocity: 80–100 fpm).[1][2]
- Spill/Emergency: Full-face respirator with ABEK (Ammonia/Amine/Organic Vapor) cartridges.[1][2]

Visualization: PPE Decision Logic

The following logic tree dictates the required safety setup based on operational scale.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Risk-based PPE and engineering control selection logic.[1][2]

Storage & Handling Protocols

Inert Atmosphere Management

Primary amines react with atmospheric CO

to form carbamate salts, appearing as a white crust on the container rim.[1][2] This compromises stoichiometry in synthesis.[1][2]

- Protocol: Always store under an inert atmosphere (Argon or Nitrogen).[1][2]
- Seal: Use Parafilm® or Teflon tape over the cap after purging the headspace.[1][2]
- Temperature: Store at 2–8°C to retard oxidation (N-oxide formation).[1][2]

Transfer Methodology (Syringe Technique)

To prevent exposure and contamination:

© 2026 BenchChem. All rights reserved.

- Purge: Insert a long needle connected to an inert gas line into the source bottle.[1][2]
- Vent: Insert a short "bleed" needle to allow pressure equalization.[1][2]
- Draw: Use a luer-lock syringe (glass or chemically resistant plastic) to withdraw the liquid.[1][2]
- Transfer: Dispense directly into the reaction vessel (also under inert gas).
- Clean: Immediately rinse the syringe with dilute acetic acid or acetone before removing it from the hood.[1][2]

Emergency Response & Spill Management

Decontamination Chemistry

Water alone is insufficient for cleaning amine spills as it creates a caustic alkaline solution.[1][2]

- Neutralizing Agent: Dilute Citric Acid (5%) or Acetic Acid (5%).[1][2]
- Mechanism: Converts the volatile, corrosive free base into a non-volatile, water-soluble salt (citrate or acetate).[1][2]

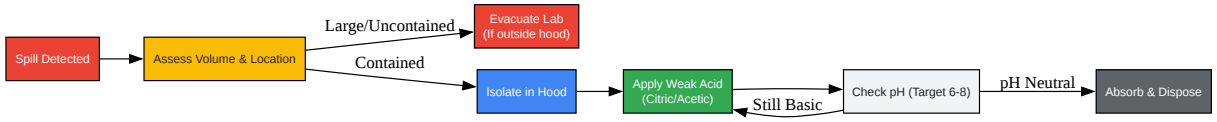
Spill Workflow

Scenario: 50 mL spill inside a fume hood.

- Isolate: Lower sash immediately. Alert nearby personnel.
- Neutralize: Gently pour 5% Citric Acid over the spill, working from the edges inward to prevent spreading.[1][2] Caution: Exothermic reaction.
- Absorb: Use vermiculite or chemical absorbent pads once the reaction cools.[1][2]
- Disposal: Collect as hazardous chemical waste (Basic/Organic).[1][2]

Visualization: Emergency Response Algorithm

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Step-by-step decision matrix for neutralizing amine spills.

Waste Disposal & Environmental Compliance

- Classification: Hazardous Waste (Corrosive, Basic, Organic).[1][2]
- Segregation: Do NOT mix with acidic waste streams (risk of violent exotherm) or oxidizing agents (risk of fire/explosion).[1][2]
- Labeling: Clearly mark as "Alkaline Organic Waste" with constituents listed.
- Container: High-density polyethylene (HDPE) or glass.[1][2] Avoid metal containers (aluminum) which may corrode.[1][2]

References

- PubChem.2-(Morpholin-4-yl)propan-1-amine Compound Summary (Structural Analog). [Link] [1][2]
- ECHA (European Chemicals Agency).Registration Dossier: Morpholine derivatives and skin corrosion classifications. [Link][1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-(Morpholin-4-yl)propan-1-amine | C7H16N2O | CID 16641454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,2-Dimethyl-3-(morpholin-4-yl)propanal | C9H17NO2 | CID 3141996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. files.dep.state.pa.us [files.dep.state.pa.us]
- To cite this document: BenchChem. [Technical Safety Guide: 2,2-Dimethyl-3-morpholin-4-ylpropan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328207/docs#technical-safety-guide-2-2-dimethyl-3-morpholin-4-ylpropan-1-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.